

Reference standard characterization for 6-Chloro-2-ethoxynicotinonitrile

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Compound of Interest

Compound Name: 6-Chloro-2-ethoxynicotinonitrile

Cat. No.: B13980769

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Publish Comparison Guide: Reference Standard Characterization for **6-Chloro-2-ethoxynicotinonitrile**

Executive Summary

In pharmaceutical development and analytical chemistry, the integrity of quantitative data is inextricably linked to the quality of the reference standards used. **6-Chloro-2-ethoxynicotinonitrile** (CAS: 130161-52-3)[1] is a critical halogenated pyridine derivative utilized as a foundational building block in the synthesis of complex active pharmaceutical ingredients (APIs).

This guide provides an objective, data-driven comparison between our Ultra-Pure Certified Reference Standard and Conventional Commercial Grades. By detailing the causality behind our self-validating analytical protocols, we demonstrate how rigorous characterization aligned with ICH Q6A[2] and USP <11>[3] guidelines prevents downstream analytical failures, ensuring absolute confidence in your structural and quantitative assays.

The Causality of Purity: Why Conventional Grades Fail

The structural features of **6-Chloro-2-ethoxynicotinonitrile**—specifically the labile ethoxy group at position 2 and the reactive nitrile at position 3—make it susceptible to specific synthetic byproducts and degradation pathways (e.g., hydrolysis to 6-chloro-2-hydroxynicotinonitrile or 2,6-dichloronicotinonitrile carryover).

Conventional commercial grades often rely solely on High-Performance Liquid Chromatography (HPLC) area percent (Area %) to claim "98%+ purity." However, chromatographic purity is not equivalent to absolute assay purity. Relying on Area % assumes all impurities share the same UV response factor as the main compound and ignores non-chromophoric impurities, residual solvents, and inorganic salts. This fundamental flaw in conventional grading leads to systemic overestimation of standard potency, directly compromising quantitative analytical results[4].

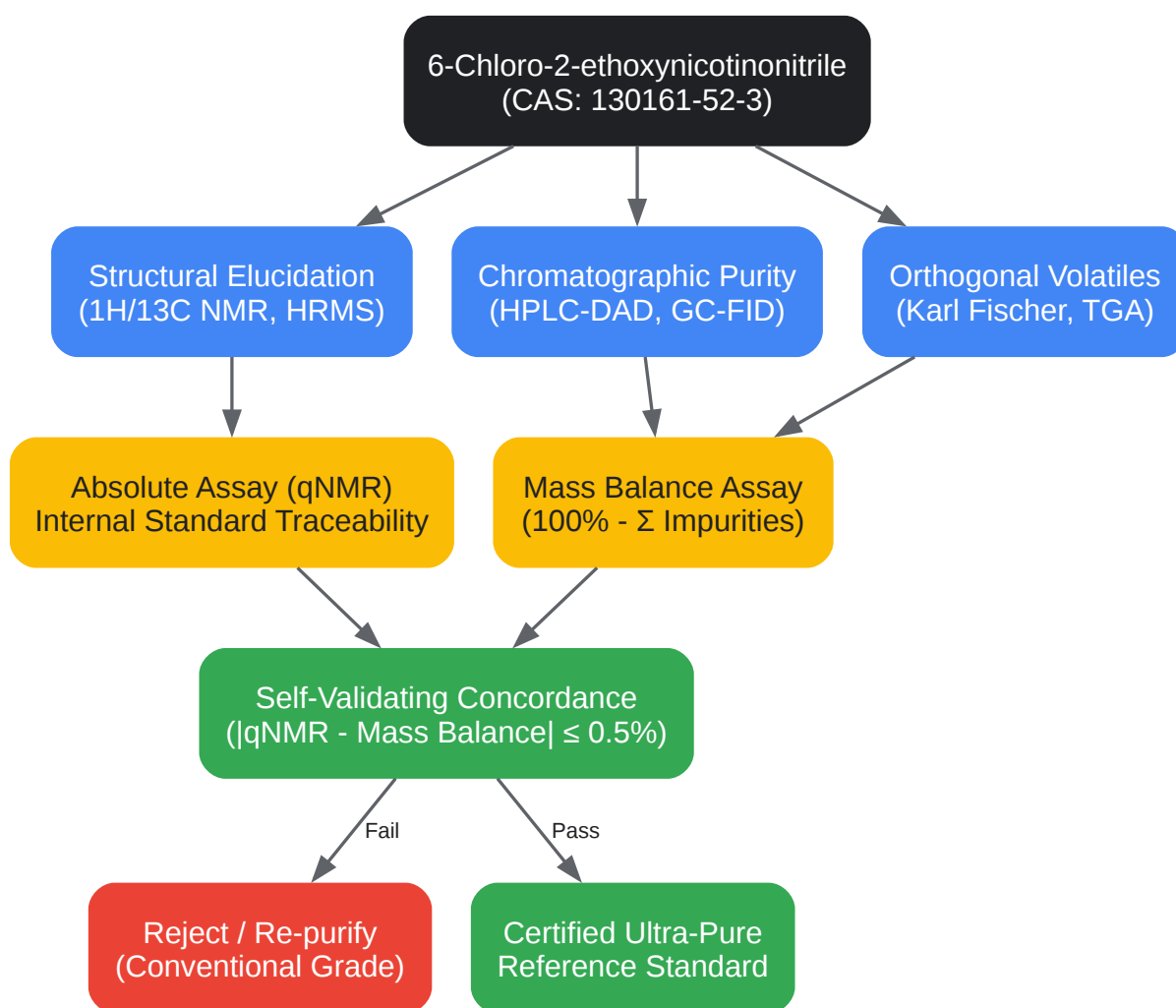
Table 1: Quantitative Performance Comparison

Analytical Parameter	Ultra-Pure Reference Standard	Conventional Commercial Grade	Impact on Analytical Integrity
HPLC-DAD Purity	$\geq 99.8\%$ (Area %)	$\sim 98.0\%$ (Area %)	High baseline noise in conventional grades obscures low-level process impurities.
Absolute Assay (qNMR)	$99.6\% \pm 0.2\%$	Not Assessed	qNMR provides true mass fraction; conventional grades overestimate potency.
Mass Balance Assay	99.5%	$\sim 96.5\%$ (Estimated)	Concordance with qNMR proves absence of hidden impurities in the Ultra-Pure grade.
Water Content (KF)	$\leq 0.1\%$ w/w	0.5% - 1.5% w/w	Unquantified water in conventional grades causes shifting assay values over time.
Residual Solvents	$\leq 0.1\%$ (GC-HS)	Up to 2.0%	Solvents artificially inflate sample weight, leading to inaccurate standard preparation.
Residue on Ignition	$\leq 0.05\%$	$\leq 0.5\%$	High inorganic residue indicates poor crystallization and purification control.

The Self-Validating Characterization Workflow

To establish a primary reference standard that meets USP <11>[3] and ICH Q6A[2] requirements, we employ a self-validating orthogonal system. The core logic dictates that an

indirect measurement (Mass Balance) must mathematically agree with a direct measurement (Quantitative NMR). If the two independent methodologies yield concordant results (typically within 0.5%), the standard is unequivocally validated, as it is statistically improbable for both orthogonal methods to be skewed by the exact same margin.



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Fig 1. Self-validating characterization workflow for **6-Chloro-2-ethoxynicotinonitrile** reference standards.

Step-by-Step Experimental Methodologies

The following protocols detail the exact procedures used to characterize our Ultra-Pure Reference Standard, explaining the scientific causality behind each methodological choice.

Protocol A: Chromatographic Purity via HPLC-DAD (Impurity Profiling)

Causality: **6-Chloro-2-ethoxynicotinonitrile** contains a nitrile group that can hydrolyze under highly acidic or basic conditions. Therefore, a neutral or mildly buffered mobile phase is strictly required to prevent on-column degradation, which would otherwise be falsely reported as a synthetic impurity[4].

- Sample Preparation: Dissolve 10 mg of the standard in 10 mL of Acetonitrile:Water (50:50 v/v) to achieve a 1 mg/mL concentration.
- Column Selection: Use a high-resolution C18 column (e.g., 150 mm × 4.6 mm, 2.7 µm core-shell) to ensure baseline resolution between the API and closely eluting des-chloro or des-ethoxy process impurities.
- Mobile Phase:
 - Channel A: 10 mM Ammonium Acetate in Water (pH ~6.8).
 - Channel B: 100% Acetonitrile.
- Gradient Elution: Run a linear gradient from 20% B to 80% B over 15 minutes to elute both polar hydrolysis products and non-polar unreacted starting materials.
- Detection: Diode Array Detection (DAD) at 254 nm and 220 nm. Peak purity is confirmed by analyzing the UV spectra across the apex of the main peak.

Protocol B: Volatiles and Water Content (Karl Fischer & GC-HS)

Causality: Organic solvents from purification (e.g., ethanol, ethyl acetate) and ambient moisture do not absorb UV light and are invisible to HPLC. They must be independently quantified and subtracted from the total mass[2].

- **Water Content:** Perform Coulometric Karl Fischer (KF) titration using 50 mg of the sample. The coulometric method is chosen over volumetric due to the ultra-low expected water content ($\leq 0.1\%$).
- **Residual Solvents:** Utilize Gas Chromatography with Headspace extraction (GC-HS). Dissolve 100 mg of the sample in Dimethyl Sulfoxide (DMSO). Heat the vial to 85°C for 20 minutes to drive volatile impurities into the headspace, followed by injection onto a DB-624 column.

Protocol C: Absolute Quantitation via qNMR

Causality: Quantitative NMR (qNMR) measures the exact number of protons in the sample relative to a highly pure, NIST-traceable Internal Standard (IS). Because the signal integration is directly proportional to the molar amount of the nuclei, it provides an absolute purity value independent of UV response factors.

- **Internal Standard Selection:** Select Maleic Acid (NIST SRM) as the internal standard. Its singlet proton resonance (~6.3 ppm) does not overlap with the aromatic protons of **6-Chloro-2-ethoxynicotinonitrile** (typically 7.0 - 8.5 ppm).
- **Sample Preparation:** Accurately weigh ~15 mg of **6-Chloro-2-ethoxynicotinonitrile** and ~5 mg of Maleic Acid using a microbalance ($d = 0.001$ mg). Dissolve in 0.6 mL of Deuterated Chloroform ($CDCl_3$) or DMSO- d_6 .
- **Acquisition:** Acquire 1H -NMR spectra at 400 MHz or higher. Use a 90° pulse with a sufficiently long relaxation delay ($D1 \geq 30$ seconds) to ensure complete longitudinal relaxation ($T1$) of all protons, preventing integration errors.
- **Calculation:** Calculate the absolute mass fraction by comparing the integrated area of the pyridine ring protons against the maleic acid protons, factoring in their respective molecular weights and sample masses.

Protocol D: The Mass Balance Calculation

Causality: To satisfy the self-validating loop, the Mass Balance is calculated as: $\text{Mass Balance Purity} = [100\% - (\% \text{ Water} + \% \text{ Residual Solvents} + \% \text{ Inorganic Residue})] \times (\text{HPLC Area \%} / 100)$ If the Mass Balance Purity (e.g., 99.5%) matches the qNMR Absolute Purity (e.g., 99.6%) within a $\pm 0.5\%$ tolerance, the standard is certified.

Regulatory Grounding and Compliance

The characterization of reference standards is not merely a best practice; it is a strict regulatory expectation.

- ICH Q6A explicitly states that reference standards used for quantitative assays must be rigorously characterized beyond routine testing to ensure they are suitable for their intended purpose[2].
- USP <11> mandates that reference materials must be highly characterized specimens, and any unquantified impurities (such as water or solvents) will directly compromise the accuracy of the assay in which the standard is used[3].
- Furthermore, USP <1086> requires the strict control and identification of impurities in drug substances[4]. By utilizing our Ultra-Pure Reference Standard, laboratories eliminate the baseline uncertainty associated with conventional grades, ensuring seamless compliance during regulatory audits and method validations.

References

- Source: International Council for Harmonisation (ICH)
- USP <11> Reference Standards - Draft published for Comment Source: ECA Academy / GMP Compliance URL
- USP <1086> IMPURITIES IN DRUG SUBSTANCES AND DRUG PRODUCTS Source: Xinfuda Group URL
- [E]-nitrosomethane dimer | CAS#:2717-67-1 (Includes **6-Chloro-2-ethoxynicotinonitrile** CAS Data)

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Sources

- 1. [E]-nitrosomethane dimer | CAS#:2717-67-1 | Chemsrcc [chemsrc.com]
- 2. database.ich.org [database.ich.org]
- 3. USP: <11> Reference Standards - Draft published for Comment - Analytical Quality Control Group [analytical.gmp-compliance.org]
- 4. xinfuda-group.com [xinfuda-group.com]
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